

Tetraethyltin: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Tetraethyltin*

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Abstract

Tetraethyltin ($(C_2H_5)_4Sn$), an organotin compound, possesses a unique combination of chemical and physical properties that have led to its application in diverse industrial and research settings. This document provides an in-depth technical overview of **tetraethyltin**, encompassing its molecular characteristics, synthesis, and analytical methodologies. Furthermore, it explores its metabolic fate and toxicological profile, which are critical considerations for its handling and potential therapeutic applications. The information is presented to serve as a valuable resource for professionals in research, chemical synthesis, and drug development.

Molecular and Physical Properties

Tetraethyltin is a colorless, flammable liquid with a distinctive odor. It is characterized by a central tin atom covalently bonded to four ethyl groups. This structure imparts significant lipophilicity, rendering it soluble in organic solvents and insoluble in water.^[1] A summary of its key quantitative properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₈ H ₂₀ Sn	[2]
Molecular Weight	234.95 g/mol	[2][3][4][5][6][7]
Appearance	Colorless liquid	[5][8]
Density	1.187 g/cm ³	[5][8]
Melting Point	-112 °C	[3][5][8]
Boiling Point	181 °C	[3][5][8]
Flash Point	53 °C	[5]
Solubility	Insoluble in water; Soluble in diethyl ether	[1]

Synthesis of Tetraethyltin

The most common and well-documented laboratory synthesis of **tetraethyltin** involves the reaction of a Grignard reagent, ethylmagnesium bromide, with tin(IV) chloride.[1]

Experimental Protocol: Grignard Synthesis

This protocol is adapted from a procedure published in Organic Syntheses.[3]

Materials:

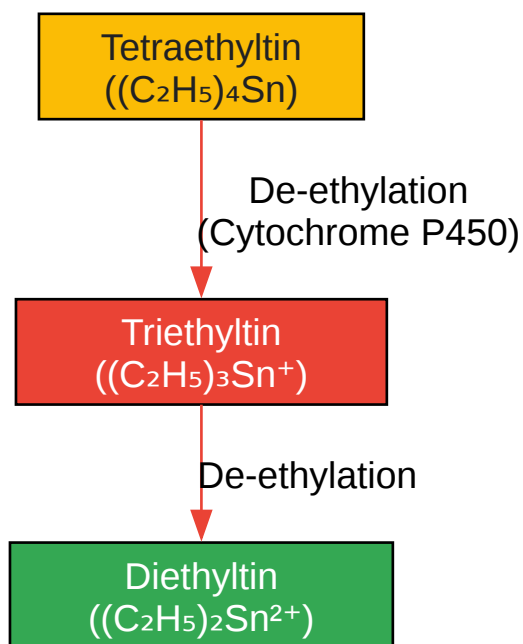
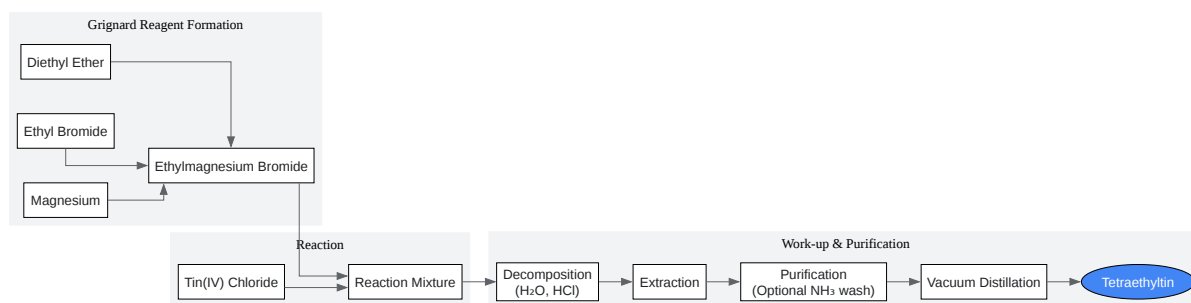
- Magnesium turnings
- Ethyl bromide
- Anhydrous diethyl ether
- Bromine (as initiator)
- Tin(IV) chloride (SnCl₄)
- Ice

- 10% Hydrochloric acid
- Dry ammonia (optional, for purification)

Procedure:

- **Preparation of Grignard Reagent:** In a three-necked flask equipped with a reflux condenser, stirrer, and dropping funnel, place magnesium turnings. A solution of ethyl bromide in absolute ether is prepared. A small amount of this solution, mixed with a few drops of bromine to initiate the reaction, is added to the magnesium. Once the reaction starts, the remaining ethyl bromide solution is added dropwise to maintain a steady reflux.
- **Reaction with Tin(IV) Chloride:** After the formation of the Grignard reagent is complete, the flask is cooled in an ice bath. Tin(IV) chloride is then added dropwise with vigorous stirring.
- **Reaction Completion and Ether Removal:** The mixture is heated at reflux for one hour. The condenser is then set for distillation, and the ether is removed by heating with a steam bath. This step is crucial to allow the reaction temperature to increase.
- **Work-up:** The reaction flask is cooled again in an ice bath. The previously collected ether is returned to the flask, followed by the slow addition of ice water and then ice-cold 10% hydrochloric acid to decompose the reaction complex.
- **Extraction and Purification:** The ethereal layer containing the product is separated. For removal of any triethyltin halide impurities, the dried ethereal solution can be treated with dry ammonia, followed by filtration.
- **Distillation:** The ether is removed by distillation, and the **tetraethyltin** is then purified by vacuum distillation.

Synthesis Workflow



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